

# (S)-(-)-1-(1-Naphthyl)ethylamine CAS number and synonyms

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## Compound of Interest

Compound Name: (S)-(-)-1-(1-Naphthyl)ethylamine

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## An In-depth Technical Guide to (S)-(-)-1-(1-Naphthyl)ethylamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(S)-(-)-1-(1-Naphthyl)ethylamine**, a pivotal chiral amine in synthetic and pharmaceutical chemistry. This document outlines its chemical identity, physicochemical properties, detailed experimental protocols for its synthesis and resolution, and its significant applications.

## Chemical Identity

**(S)-(-)-1-(1-Naphthyl)ethylamine** is a chiral amine widely utilized as a resolving agent and a key building block in asymmetric synthesis.[\[1\]](#)[\[2\]](#)

- CAS Number: 10420-89-0[\[1\]](#)
- Molecular Formula: C<sub>12</sub>H<sub>13</sub>N[\[1\]](#)
- Molecular Weight: 171.24 g/mol [\[3\]](#)
- IUPAC Name: (1S)-1-(Naphthalen-1-yl)ethanamine

A comprehensive list of its synonyms is provided in the table below for easy reference.

**Synonym**

(S)-(-)- $\alpha$ -Methyl-1-naphthalenemethylamine

(S)-(-)- $\alpha$ -(1-Aminoethyl)naphthalene

(S)-1-(1-NAPHTHYL)ETHYLAMINE

(S)-(-)-Naphthylethylamine

(S)- $\alpha$ -Methyl-1-naphthalenemethanamine

(1S)-1-(Naphthalen-1-yl)ethanamine

(S)-(-)-alpha-(1-Naphthyl)ethylamine

l- $\alpha$ -(1-Naphthyl)ethylamine

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **(S)-(-)-1-(1-Naphthyl)ethylamine**.

Property	Value
Appearance	Colorless to light orange to yellow clear liquid[4]
Density	1.067 g/mL at 20 °C[3][4]
Boiling Point	153 °C at 11 mmHg[3][4]
Refractive Index	n <sub>20/D</sub> 1.623[3]
Optical Rotation	[ $\alpha$ ] <sub>20/D</sub> -59° (c = 5 in methanol)[3]
Optical Purity (ee)	≥98% (GLC)[3]
Solubility	Soluble in chloroform and ethanol[4]
Storage	Store at 0-8 °C under inert gas[1][4]

## Experimental Protocols

Detailed methodologies for the synthesis and resolution of **(S)-(-)-1-(1-Naphthyl)ethylamine** are presented below. These protocols are intended for use by trained professionals in a laboratory setting.

## Asymmetric Synthesis via Catalytic Reduction

This protocol describes the synthesis of **(S)-(-)-1-(1-Naphthyl)ethylamine** from 1-(1-naphthyl)ethanone oxime using a chiral ruthenium catalyst.[\[5\]](#)[\[6\]](#)

### Materials:

- 1-(1-Naphthyl)ethanone oxime
- Ammonium formate
- Chlorine{--INVALID-LINK--amino}(p-cymene)ruthenium(II) catalyst
- Ethanol
- Dichloromethane
- 20% Sodium carbonate solution
- Anhydrous sodium sulfate
- Nitrogen gas

### Procedure:

- In a four-necked flask equipped with a condenser, add 1-(1-naphthyl)ethanone oxime (0.30 mol, 55.5g) and ethanol (150ml). Stir the mixture until the solid is completely dissolved.
- Bubble nitrogen gas through the solution for 30 minutes to create an inert atmosphere.
- Add the ruthenium catalyst (0.93 mmol, 0.592g) to the reaction mixture.
- Add distilled ammonium formate (1.5 mol, 94.5g) to the flask.

- Stir the reaction mixture at room temperature for 12 hours under a nitrogen atmosphere. Monitor the reaction progress using liquid chromatography until the starting material disappears.
- Upon completion, add 210ml of water to the reaction mixture.
- Adjust the pH of the solution to 9 using a 20% sodium carbonate solution.
- Extract the aqueous layer with dichloromethane (3 x 200ml).
- Combine the organic extracts, wash once with brine, and dry over anhydrous sodium sulfate.
- Filter the solution and remove the dichloromethane by distillation.
- Purify the resulting yellow oily product by vacuum distillation to obtain **(S)-(-)-1-(1-Naphthyl)ethylamine** as a light-yellow liquid. The expected yield is approximately 87% with a chiral purity of about 96% ee.[\[5\]](#)[\[6\]](#)

## Resolution of Racemic 1-(1-Naphthyl)ethylamine using L-Aspartic Acid

This protocol outlines the resolution of a racemic mixture of 1-(1-naphthyl)ethylamine using L-aspartic acid as the resolving agent.[\[7\]](#)

### Materials:

- Racemic 1-(1-Naphthyl)ethylamine
- L-Aspartic acid
- Dioxane
- Water
- Sodium hydroxide solution

### Procedure:

- In a suitable reaction vessel, combine racemic 1-(1-naphthyl)ethylamine (2.9 mol, 500g) and L-aspartic acid (2.9 mol, 389g).
- Add a solvent mixture of dioxane (1000ml) and water (1500ml).
- Heat the mixture with stirring until the solution becomes clear.
- Allow the solution to cool overnight, which will lead to the precipitation of the diastereomeric salt.
- Filter the mixture to collect the aspartate salt of (S)-1-(1-naphthyl)ethylamine.
- To isolate the free amine, treat the collected salt with a sodium hydroxide solution to basify it.
- Extract the resulting (S)-1-(1-naphthyl)ethylamine with a suitable organic solvent.
- Dry the organic extract and concentrate it to obtain the purified S-enantiomer. The enantiomeric excess for a single resolution can reach over 98%.[\[7\]](#)

## Applications in Research and Development

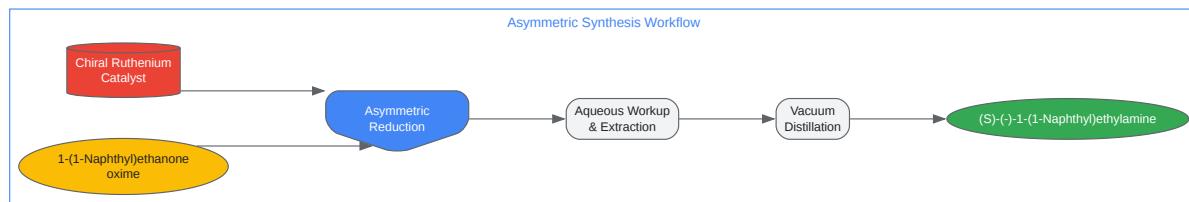
**(S)-(-)-1-(1-Naphthyl)ethylamine** is a valuable compound with several key applications:

- Chiral Resolving Agent: It is widely used for the separation of racemic mixtures of acidic compounds through the formation of diastereomeric salts.[\[2\]](#)
- Asymmetric Synthesis: It serves as a crucial chiral auxiliary or building block in the synthesis of enantiomerically pure compounds.[\[1\]](#) This is particularly important in the pharmaceutical industry to enhance the efficacy and safety of drug products.[\[1\]](#)
- Pharmaceutical Intermediate: It is a key intermediate in the synthesis of various pharmaceuticals, notably in the development of drugs targeting neurological disorders.[\[1\]](#) For example, its R-enantiomer is a key intermediate for the calcimimetic agent Cinacalcet.[\[6\]](#)
- Chiral Ligand Synthesis: It is used in the synthesis of chiral ligands for organometallic catalysis.[\[4\]](#)

- Analytical Chemistry: It can be used as a standard in analytical methods for the accurate quantification of related chiral compounds.[1]

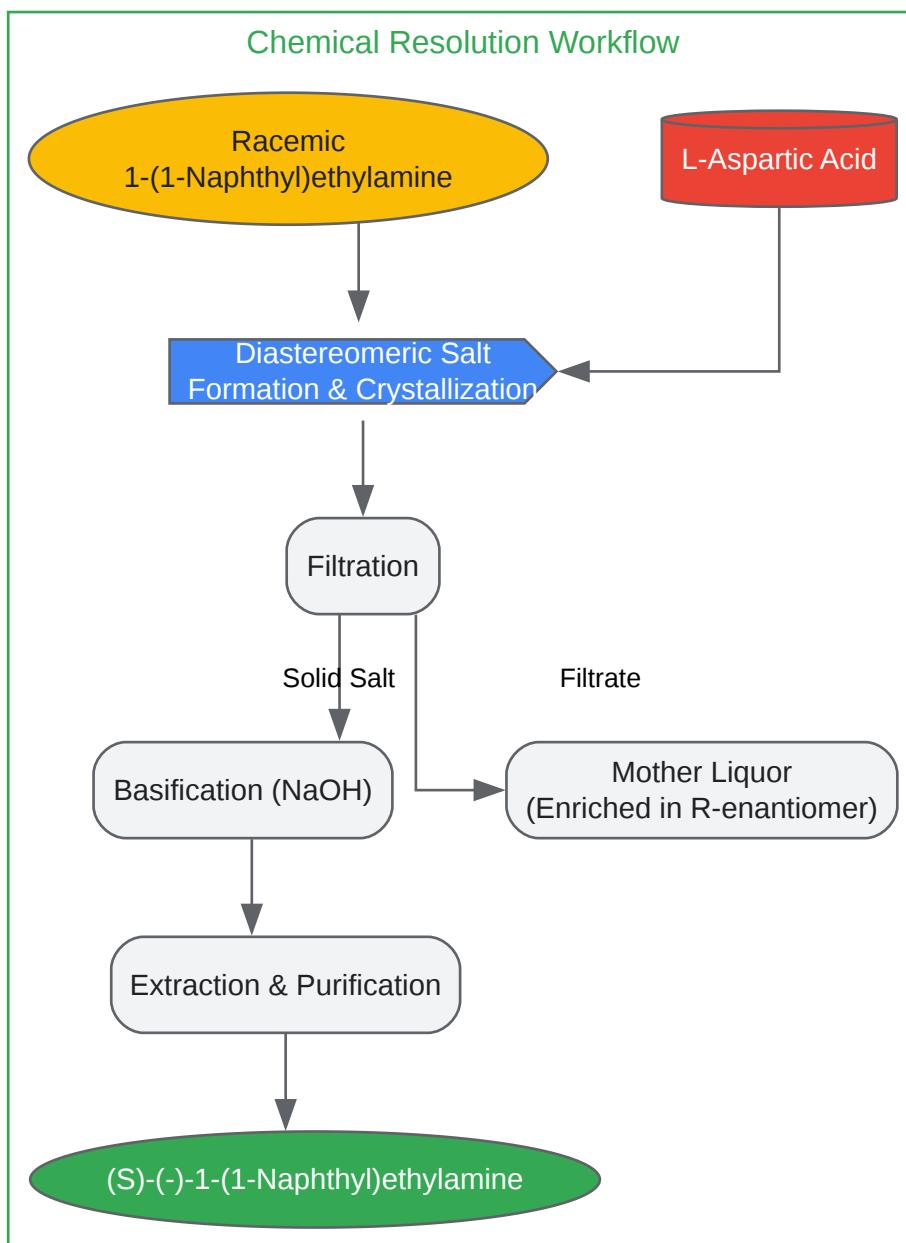
## Visualized Workflows

The following diagrams illustrate the logical workflows for the synthesis and resolution of **(S)-(-)-1-(1-Naphthyl)ethylamine**.



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Caption: Asymmetric synthesis of **(S)-(-)-1-(1-Naphthyl)ethylamine**.



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Caption: Resolution of racemic 1-(1-Naphthyl)ethylamine.

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